Introduction: The Significance of the Trifluoromethylpyrazole Scaffold

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Compound of Interest

Compound Name:	*1-Methyl-5-(tributylstannyl)-3-(trifluoromethyl)-1H-pyrazole*
CAS No.:	*191606-78-7*
Cat. No.:	*B063535*

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The 1,5-diaryl-3-(trifluoromethyl)pyrazole framework is a privileged scaffold in modern medicinal chemistry. Its unique combination of a planar, electron-rich pyrazole core and a lipophilic trifluoromethyl group has proven instrumental in the development of potent and selective therapeutic agents.[1][2] Most notably, this core is the foundation of Celecoxib (SC-58635), a selective cyclooxygenase-2 (COX-2) inhibitor used widely as a nonsteroidal anti-inflammatory drug (NSAID) that mitigates the gastrointestinal side effects associated with non-selective COX inhibitors.[2][3] Beyond inflammation, derivatives have shown a broad spectrum of pharmacological activities, including antibacterial, anticancer, and antifungal properties, making them a focal point for drug discovery programs.[2][4][5]

The introduction of a trifluoromethyl (CF_3) group is a well-established strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability by altering the molecule's lipophilicity and electronic properties.[1] The precise placement of this group, particularly at the C3 position, alongside an aryl substituent at C5 and a methyl group at N1, defines the specific class of compounds that are the subject of this guide. The synthesis of these molecules, however, is not trivial. The primary challenge lies in achieving absolute

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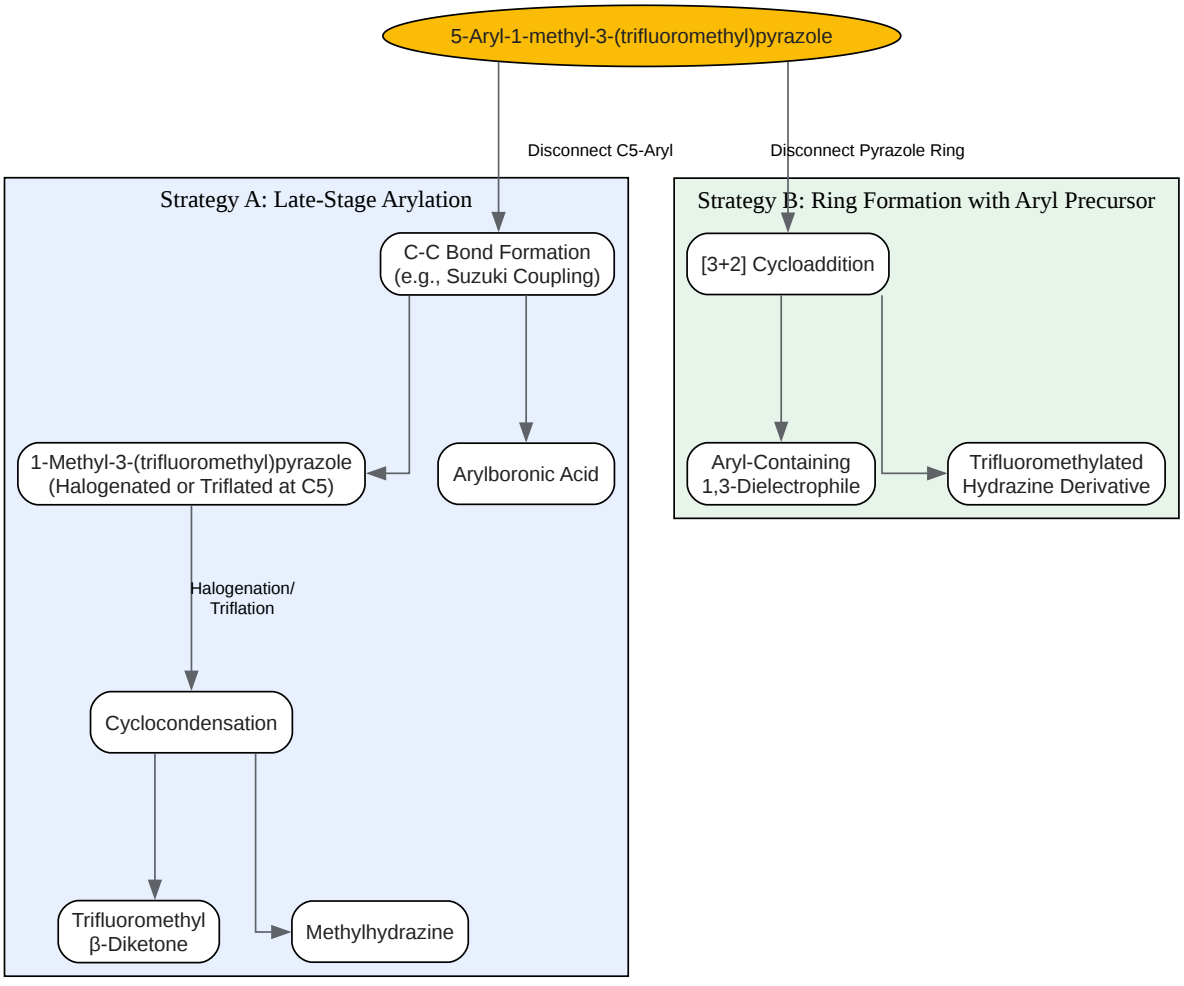
regiocontrol during the construction of the pyrazole ring to ensure the desired 1,3,5-substitution pattern.

This document serves as a comprehensive guide for researchers, chemists, and drug development professionals, detailing robust and field-proven synthetic strategies for the preparation of 5-aryl-1-methyl-3-(trifluoromethyl)pyrazoles. We will explore the mechanistic rationale behind key synthetic routes, provide detailed step-by-step protocols, and offer insights into process optimization and characterization.

Retrosynthetic Analysis: Core Synthetic Strategies

The construction of the 5-aryl-1-methyl-3-(trifluoromethyl)pyrazole scaffold can be approached via two principal retrosynthetic pathways. The choice of strategy often depends on the availability of starting materials and the desired diversity of the final products.



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Caption: Primary retrosynthetic pathways for 5-aryl-1-methyl-3-(trifluoromethyl)pyrazoles.

- Strategy A (Late-Stage Arylation): This is arguably the more versatile approach for generating a library of analogs. It involves first constructing the core 1-methyl-3-(trifluoromethyl)pyrazole heterocycle. This core is then functionalized at the C5 position (e.g., via halogenation) to prepare it for a subsequent cross-coupling reaction, such as a Suzuki-Miyaura coupling, with a diverse range of arylboronic acids.[6][7]

- Strategy B (Ring Formation with Aryl Precursor): This convergent strategy involves building the pyrazole ring from precursors that already contain the necessary aryl and trifluoromethyl substituents. The most common method in this category is the [3+2] cycloaddition reaction between a 1,3-dicarbonyl compound (or its equivalent) bearing an aryl group and a trifluoromethylated hydrazine derivative.[8][9]

Methodology 1: Cyclocondensation and Suzuki-Miyaura Cross-Coupling

This two-stage approach provides excellent control and flexibility, making it ideal for structure-activity relationship (SAR) studies.

Stage 1: Synthesis of the 1-Methyl-3-(trifluoromethyl)pyrazole Core

The foundational step is the Knorr pyrazole synthesis, a cyclocondensation reaction between a β-dicarbonyl compound and a hydrazine. To obtain the desired product, 4,4,4-trifluoro-1-aryl-1,3-butanedione is reacted with methylhydrazine.

The Causality of Regioselectivity: The reaction of an asymmetrical β-diketone with a substituted hydrazine like methylhydrazine can lead to two regioisomers. The outcome is dictated by which carbonyl group undergoes the initial nucleophilic attack by the more sterically hindered nitrogen (N1) of methylhydrazine. The trifluoromethyl group is a potent electron-withdrawing group, making the adjacent carbonyl carbon highly electrophilic and susceptible to initial attack. However, the reaction conditions, particularly pH, play a critical role.

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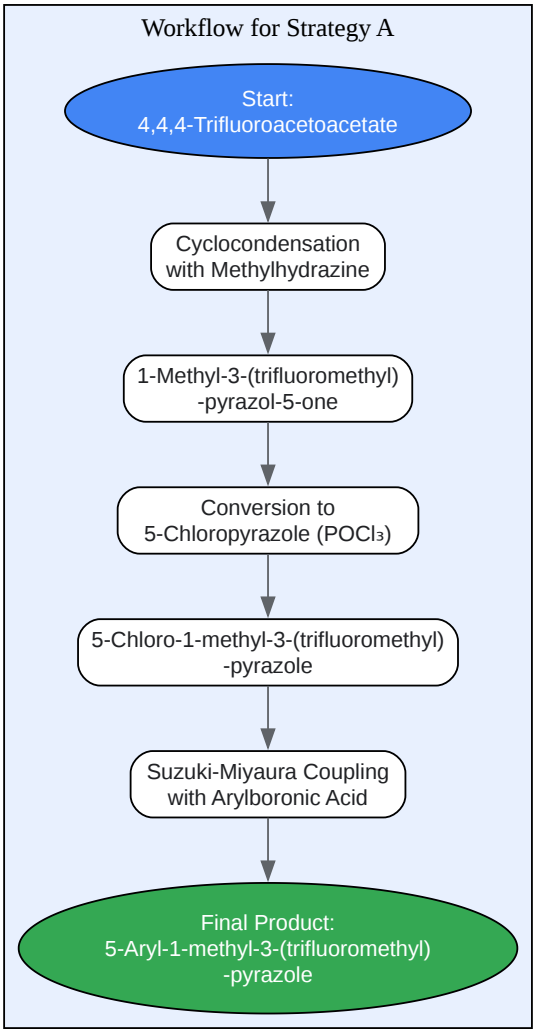
- Under acidic conditions: The reaction often favors the formation of 1-methyl-3-(trifluoromethyl)pyrazol-5-ol.[10][11] The initial condensation tends to occur at the more reactive trifluoroacetyl carbonyl.

- Under neutral or basic conditions: A mixture of isomers is common, often requiring careful purification.

A practical and high-yielding method starts from 4-ethoxy-1,1,1-trifluoro-3-buten-2-one, which can be reacted with methylhydrazine to form a mixture of 1-methyl-3-(trifluoromethyl)-1H-pyrazole and its 1-methyl-5-(trifluoromethyl) isomer, which can then be separated.[12][13]



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Caption: Workflow for the Late-Stage Arylation strategy.

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Stage 2: Suzuki-Miyaura Cross-Coupling

With the pyrazole core in hand, the next step is to install the aryl group at the C5 position. The Suzuki-Miyaura coupling is a powerful and widely used palladium-catalyzed cross-coupling reaction that is tolerant of a broad range of functional groups.[6][14] The protocol first requires converting the pyrazol-5-one into a suitable coupling partner, typically a 5-halopyrazole or a 5-pyrazolyl triflate.[7]

Parameter	Typical Conditions	Rationale & Insights
Catalyst	$Pd(PPh_3)_4$, $Pd(dppf)Cl_2$, XPhos Pd G2/G3	The choice of catalyst and ligand is critical. Buchwald-type ligands like XPhos are often superior for coupling with heteroaryl halides, improving reaction rates and yields.[14][15]
Base	Na_2CO_3, K_2CO_3, K_3PO_4, Cs_2CO_3	An aqueous solution of a mild inorganic base is typically used. K_3PO_4 is effective for less reactive boronic acids.
Solvent	1,4-Dioxane/H_2O, Toluene/H_2O, DME	A mixture of an organic solvent and water is necessary to dissolve both the organic substrates and the inorganic base.
Temperature	80-110 °C	The reaction generally requires heating to ensure efficient oxidative addition and reductive elimination steps in the catalytic cycle.
Aryl Source	Arylboronic Acid or Ester (e.g., pinacol)	Commercially available and generally stable, allowing for wide diversification.

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Protocol 1: Synthesis via Suzuki-Miyaura Coupling

Part A: Preparation of 5-Chloro-1-methyl-3-(trifluoromethyl)-1H-pyrazole

(This protocol is a representative synthesis adapted from established chemical principles. Researchers should first consult primary literature and perform appropriate risk assessments.)

- Reaction Setup: In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add 1-methyl-3-(trifluoromethyl)-1H-pyrazol-5-one (1.0 eq).
- Reagent Addition: Carefully add phosphorus oxychloride ($POCl_3$, 3.0-5.0 eq) to the flask at room temperature. The reaction is often exothermic.
- Heating: Once the initial reaction subsides, heat the mixture to reflux (approx. 105-110 °C) and maintain for 3-5 hours. Monitor the reaction progress by TLC or GC-MS until the starting material is consumed.
- Workup: Cool the reaction mixture to room temperature. Very slowly and carefully, pour the mixture onto crushed ice with vigorous stirring in a well-ventilated fume hood. This step is highly exothermic and releases HCl gas.
- Extraction: Neutralize the aqueous solution with a saturated solution of sodium bicarbonate ($NaHCO_3$) or sodium hydroxide (NaOH) until the pH is ~7-8. Extract the aqueous layer three times with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by distillation to yield the pure 5-chloro-1-methyl-3-(trifluoromethyl)-1H-pyrazole.

Part B: Suzuki-Miyaura Coupling

- Reaction Setup: To a Schlenk tube or a round-bottom flask, add 5-chloro-1-methyl-3-(trifluoromethyl)-1H-pyrazole (1.0 eq), the desired arylboronic acid (1.1-1.5 eq), and the base (e.g., K_2CO_3, 2.0-3.0 eq).

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- Catalyst Addition: Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%) to the flask.
- Solvent and Degassing: Add the solvent system (e.g., 1,4-dioxane and water, 4:1 v/v). Degas the mixture by bubbling nitrogen or argon through the solution for 15-20 minutes or by using three freeze-pump-thaw cycles.
- Heating: Heat the reaction mixture to 90-100 °C under a nitrogen atmosphere. Monitor the reaction by TLC or LC-MS. Reaction times can vary from 4 to 24 hours.
- Workup: After cooling to room temperature, dilute the reaction mixture with water and extract three times with ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate in vacuo. The resulting crude product is then purified by flash column chromatography on silica gel to afford the target 5-aryl-1-methyl-3-(trifluoromethyl)pyrazole.

Methodology 2: One-Pot [3+2] Dipolar Cycloaddition

This elegant approach builds the pyrazole ring in a single step from acyclic precursors. A particularly effective modern variation involves the 1,3-dipolar cycloaddition of an in situ generated nitrile imine with an alkyne surrogate.[3][16]

Mechanistic Rationale: A hydrazonoyl halide is treated with a base (e.g., triethylamine) to generate a highly reactive nitrile imine intermediate. This 1,3-dipole then rapidly undergoes a [3+2] cycloaddition reaction with a dipolarophile. Using an alkyne or an alkyne equivalent ensures the direct formation of the aromatic pyrazole ring. This method offers high regioselectivity, as the substitution pattern is locked in by the structures of the nitrile imine and the dipolarophile.

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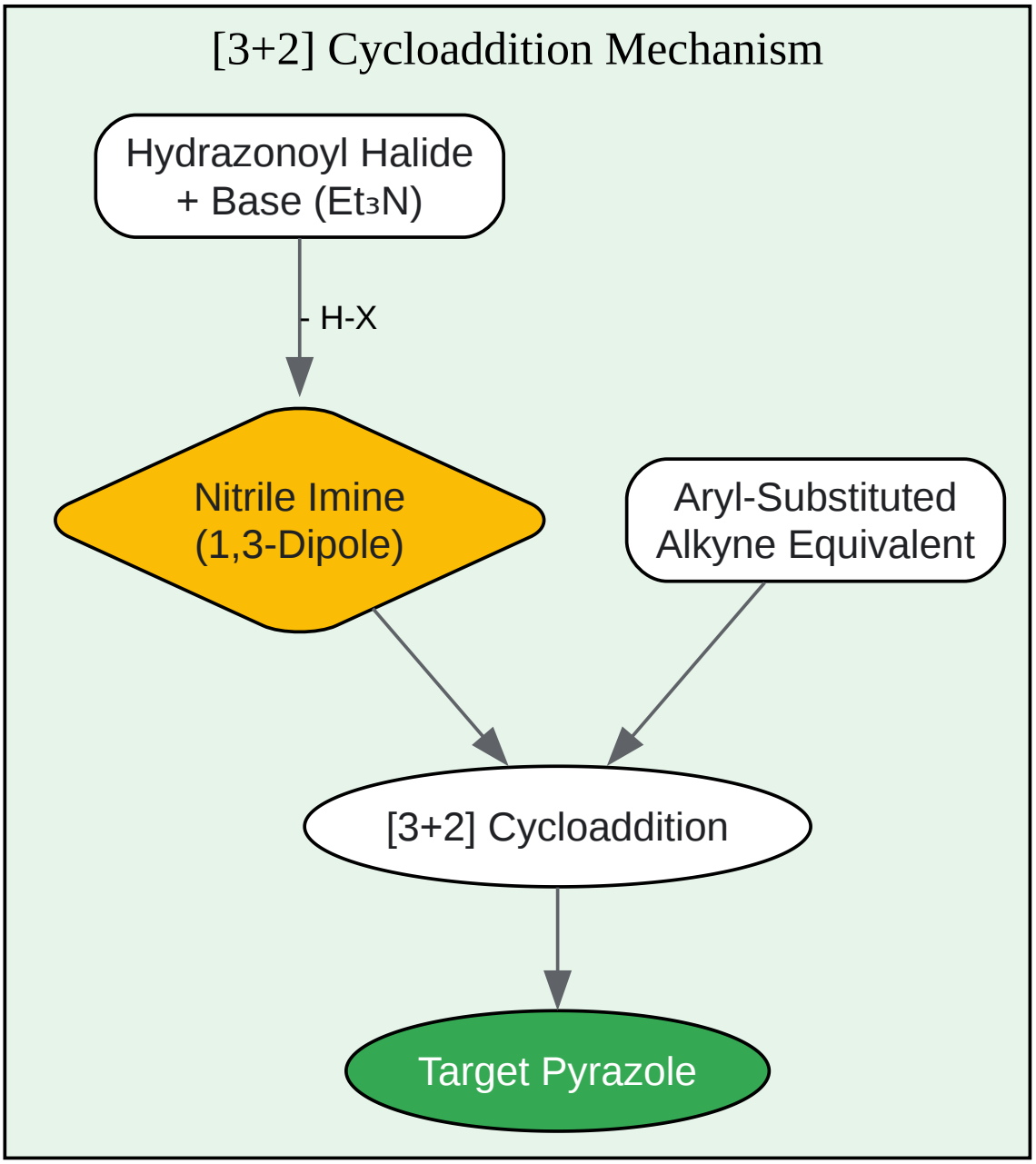

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Caption: Simplified mechanism of nitrile imine-based [3+2] cycloaddition for pyrazole synthesis.

Protocol 2: One-Pot Synthesis via Nitrile Imine Cycloaddition

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(This protocol is based on methodologies for related structures and should be adapted and optimized for the specific target molecule.)[3]

- Reaction Setup: In a dry round-bottom flask under a nitrogen atmosphere, dissolve the N-methyl-2-oxo-2-(trifluoromethyl)ethanehydrazonoyl chloride (1.0 eq) and the aryl-substituted alkyne (1.1 eq) in a dry, aprotic solvent such as toluene or THF.
- Base Addition: Cool the solution to 0 °C in an ice bath. Slowly add triethylamine (Et_3N, 1.5-2.0 eq) dropwise over 15 minutes.
- Reaction: Allow the reaction to warm to room temperature and stir for 12-24 hours. The formation of triethylammonium hydrochloride salt is often observed as a white precipitate. Monitor the reaction by TLC or LC-MS.
- Workup: Once the reaction is complete, filter the mixture to remove the ammonium salt, washing the solid with a small amount of the reaction solvent.
- Purification: Concentrate the filtrate under reduced pressure. The resulting residue is then purified by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure 5-aryl-1-methyl-3-(trifluoromethyl)pyrazole.

Characterization

The synthesized compounds should be rigorously characterized to confirm their structure and purity.

- NMR Spectroscopy:
  - ^1H NMR: Expect signals for the N-methyl group (singlet, ~3.8-4.2 ppm), the pyrazole C4-proton (singlet, ~6.5-7.0 ppm), and aromatic protons in their characteristic regions.
  - ^{13}C NMR: Look for the characteristic signals of the pyrazole ring carbons and the quartet for the CF_3 carbon (~120-125 ppm) with a large ^1JC-F coupling constant.
  - ^{19}F NMR: A sharp singlet for the CF_3 group is expected, typically between -60 to -65 ppm (relative to $CFCl_3$).

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- Mass Spectrometry: High-resolution mass spectrometry (HRMS) should be used to confirm the elemental composition and exact mass of the synthesized molecule.

Safety and Handling

- Hydrazine Derivatives: Methylhydrazine is toxic, corrosive, and a suspected carcinogen. Always handle it in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Phosphorus Oxychloride ($POCl_3$): This reagent is highly corrosive and reacts violently with water, releasing toxic HCl gas. All operations must be conducted under anhydrous conditions in a fume hood.
- Palladium Catalysts: While generally used in small quantities, palladium compounds can be toxic and should be handled with care.
- Trifluoromethylated Reagents: Many fluorinated compounds can be volatile and toxic. Handle with appropriate care and ventilation.

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